

Environmental fate and transport of Methylarsonic acid

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Compound of Interest

Compound Name: Methylarsonic acid

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An In-depth Technical Guide on the Environmental Fate and Transport of **Methylarsonic Acid**

Introduction

Methylarsonic acid (MAA), a pentavalent organoarsenic compound, and its salts, such as monosodium methanearsonate (MSMA), have been utilized as selective, post-emergent herbicides and fungicides, particularly for weed control in cotton, rice, and turfgrass.[1][2][3][4] As an element, the arsenic component of MAA does not degrade and can persist in the environment for extended periods, undergoing various transformations that influence its mobility and toxicity.[1] A comprehensive understanding of the environmental fate and transport processes of **methylarsonic acid** is therefore critical for assessing its ecological risk and developing effective environmental management strategies.

This technical guide provides a detailed overview of the chemical and physical properties of **methylarsonic acid**, its transformation and transport pathways in soil and aquatic systems, and the experimental methodologies used to study these processes. It is intended for researchers, scientists, and environmental professionals working in toxicology, environmental chemistry, and drug development.

Chemical and Physical Properties

The environmental behavior of a chemical is fundamentally governed by its physical and chemical properties. **Methylarsonic acid** is a colorless, water-soluble, and white crystalline solid.[2][4] Key properties are summarized in the table below.

Table 1: Chemical and Physical Properties of **Methylarsonic Acid**

Property	Value	Source	Interpretation
Chemical Formula	CH ₅ AsO ₃	[2]	-
Molar Mass	139.970 g·mol ⁻¹	[2]	-
Melting Point	161 °C	[5]	-
Water Solubility	2.56 x 10 ⁵ mg/L (at 20°C, pH 7)	[5]	High
Vapor Pressure	215.97 mPa (at 20°C)	[5]	Highly Volatile
pKa (Dissociation Constant)	4.1 (at 25°C)	[5]	Strong dibasic acid
Log P (Octanol-Water Partition Coefficient)	-1.18	[5]	Low lipophilicity; prefers aqueous phase

Environmental Fate and Transport Processes

Once released into the environment, **methylarsonic acid** is subject to a complex interplay of transformation and transport processes that determine its persistence, mobility, and ultimate fate. The primary determinants are its strong interaction with soil particles and transformation by microbial communities.[3]

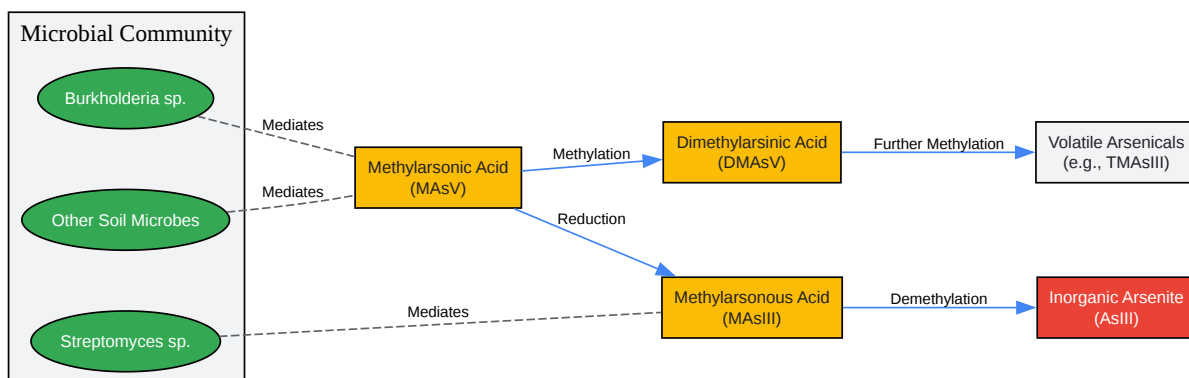
Degradation and Transformation

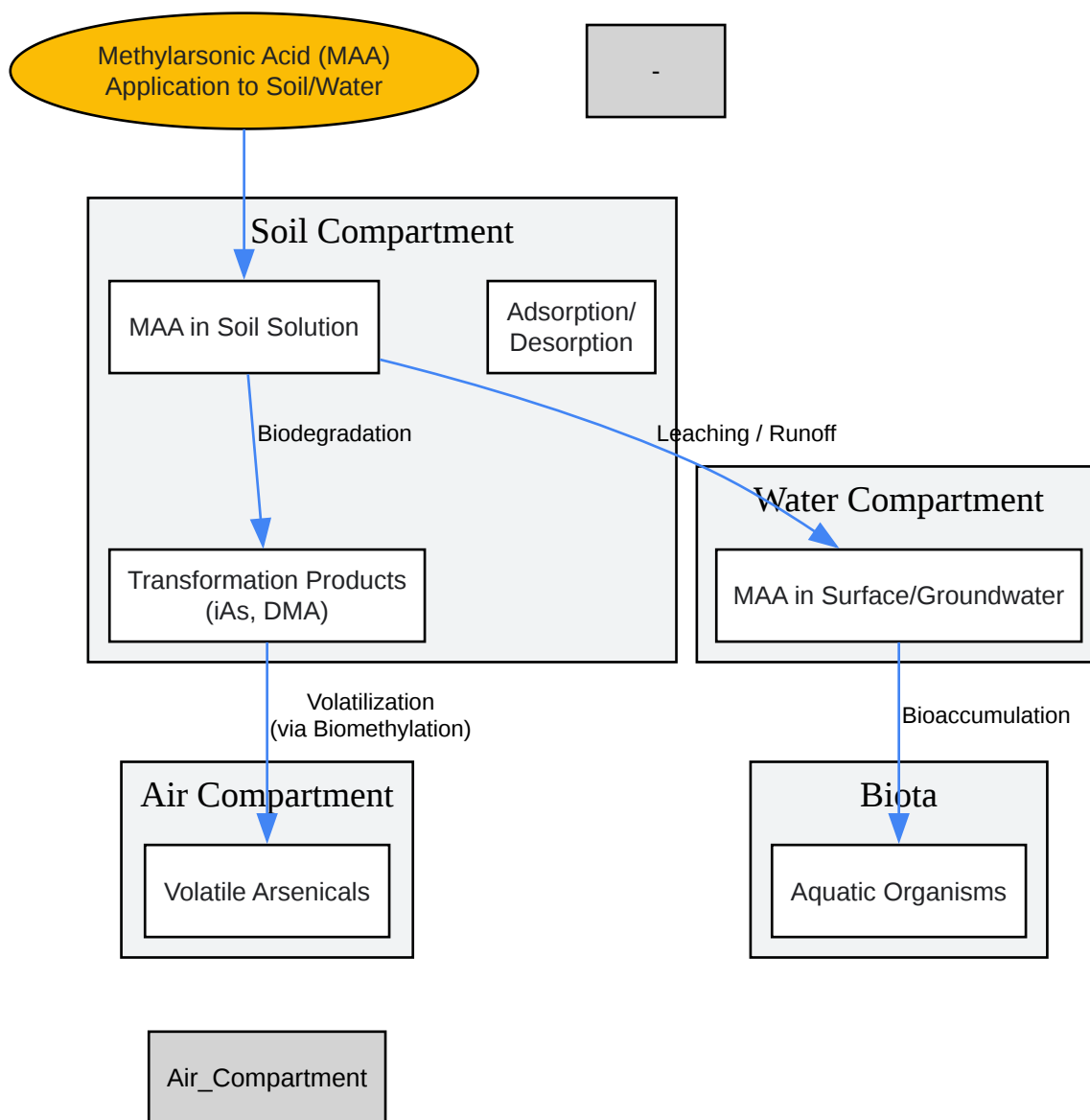
Degradation refers to the breakdown of a compound into simpler substances. For MAA, this involves both biotic and abiotic pathways, primarily leading to changes in the arsenic species rather than its complete removal.

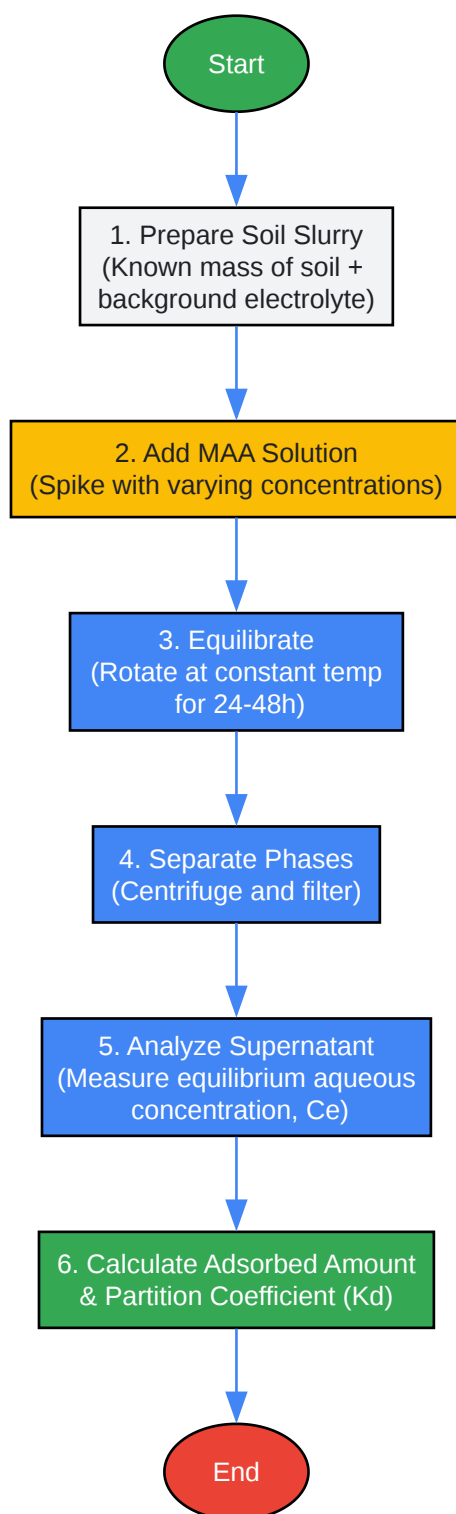
Microbial activity is the principal mechanism of MAA transformation in the environment.[6] The average aerobic half-life of pentavalent **methylarsonic acid** [MA(V)] in soil is estimated to be 240 days.[1] The key microbial processes include:

- Demethylation to Inorganic Arsenic: A significant pathway is the biotransformation of MAA back to more toxic and carcinogenic inorganic arsenic.^[1] This is often a two-step process carried out by a microbial community.^[1]
 - Reduction: MAs(V) is first reduced to trivalent methylarsonous acid [MAs(III)]. This step can be performed by bacteria such as *Burkholderia* sp.^[1]
 - Demethylation: The resulting MAs(III) is then demethylated to inorganic arsenite [As(III)]. Bacteria like *Streptomyces* sp. are capable of this step.^[1]
- Methylation to Other Organoarsenicals: Soil organisms can further methylate MAA to form dimethylarsinic acid (DMA) and the volatile end product, trimethylarsine [TMA(III)].^{[1][7]}

The metabolism of MAA to inorganic arsenic is the main mechanism of its degradation, and this process is strongly associated with general microbiological activity in the soil.^[6]







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